

Understanding Neodol 25-3S and its Base Material

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Neodol 25-3S is the **sulfated derivative** of **Neodol 25-3**, which is a **nonionic surfactant** from Shell Chemicals' NEODOL range [1] [2]. The table below summarizes the core identity of the base material and the final product.

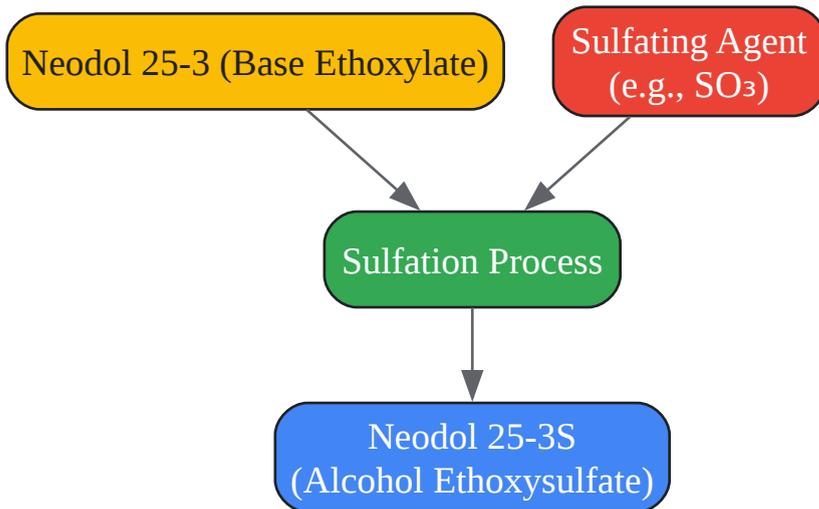
Property	Description
Product Name	Neodol 25-3S (Sulfated) / Neodol 25-3 (Base Ethoxylate) [1] [2]
CAS Registry Number	12688-28-7 [3] [4] [5]
Base Material Description	Neodol 25-3: A C12-15 linear primary alcohol ethoxylate with an average of 3 moles of ethylene oxide (EO) [1].
Chemical Description	The "S" in 25-3S indicates it is the alcohol ethoxysulfate (also called ether sulfate) derivative of Neodol 25-3 [1].

The Sulfation Process and Mechanism

While the precise mechanism for Neodol 25-3 is not detailed, the general process involves reacting the terminal hydroxyl group (-OH) of the ethoxylate chain with a sulfating agent (typically sulfur trioxide or

chlorosulfonic acid) to form an anionic surfactant.

The diagram below illustrates this general sulfation workflow and the relationship between the base material and the final product.



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Experimental and Application Context

The search results indicate that sulfated derivatives like **Neodol 25-3S** are commercially supplied for formulation, but specific synthesis protocols are not publicly detailed. One supplier lists "SierraSulf Neodol 25-3" as a clear to slightly hazy liquid with 60% activity [2].

Neodol 25-3 is highlighted as a key grade for **sulfation to produce alcohol ethoxysulfates**, which are widely used in high-performance applications due to their high solubility, excellent detergency, and hard water tolerance [1]. Primary uses include:

- **Light-Duty Liquid Detergents:** Sulfated Neodol 25-3 is a starting material for high-foaming dishwashing liquids [1].
- **Hard Surface Cleaners:** Used in formulations where higher foaming anionic surfactants are required [1].

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